

Technical Support Center: Gaboxadol (THIP) Solubility & Formulation Guide[1][2]

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Compound of Interest

Compound Name: 4,5,6,7-Tetrahydroisoxazolo[4,5-c]pyridine

CAS No.: 253682-42-7

Cat. No.: B1600622

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Executive Summary & Technical Profile

Gaboxadol (4,5,6,7-tetrahydroisoxazolo[5,4-c]pyridin-3-ol), often supplied as the hydrochloride salt (Gaboxadol HCl), presents unique solubility challenges due to its zwitterionic nature.[1]

While structurally related to Muscimol, its rigid bicyclic structure creates specific pH-dependent solubility windows.[1]

This guide addresses the common failure mode: precipitation or degradation upon dilution in physiological buffers (e.g., PBS, pH 7.4).[1]

Physicochemical Snapshot

Property	Value	Technical Implication
Molecular Weight	176.60 g/mol (HCl salt)	Conversion factor: 10 mM \approx 1.77 mg/mL
pKa Values	4.3 (acidic), 8.5 (basic)	Exists as a zwitterion at physiological pH.[1][2]
Isoelectric Point (pI)	\sim 6.4	Solubility is theoretically lowest near this pH.[1][2]
Solubility (Water)	>30 mg/mL	High solubility in pure water (acidic due to HCl).[1][2]
Solubility (PBS pH 7.2)	\sim 10 mg/mL	Critical Limit: Solubility drops significantly in buffered saline. [1]
Solubility (DMSO)	\sim 20–100 mg/mL	Preferred solvent for high-concentration stock solutions. [1][2]
Stability	Photosensitive; Hygroscopic	Protect from light; store desiccated.[1][2] Aqueous solutions degrade within 24h. [1]

Critical Troubleshooting: The "Zwitterion Trap"

Many researchers encounter precipitation when attempting to make high-concentration stocks directly in PBS.[1]

The Mechanism: Gaboxadol HCl is highly soluble in water because the solution becomes acidic (pH < 5), keeping the molecule protonated and soluble.[1] When you dissolve it directly into a strong buffer like PBS (pH 7.4), you force the molecule toward its zwitterionic state (net neutral charge) near its isoelectric point.[1] This significantly reduces its solvation energy, leading to precipitation at concentrations >10 mg/mL.[1]

The Solution: Always prepare a concentrated stock in a non-aqueous solvent (DMSO) or pure water first, then dilute into the final buffer slowly to prevent "shock" precipitation.[1]

Step-by-Step Formulation Protocols

Protocol A: High-Stability Stock Solution (Recommended)

Use this for long-term storage and in vitro assays.[1]

Reagents: Anhydrous DMSO (sterile), Gaboxadol HCl.[1]

- Weighing: Weigh the desired amount of Gaboxadol HCl (e.g., 10 mg).
- Dissolution: Add 566 μ L of anhydrous DMSO to the vial.
 - Result: 100 mM Stock Solution (17.66 mg/mL).[1]
 - Note: If particles persist, sonicate at 40°C for 3-5 minutes.[1]
- Aliquot & Store: Dispense into light-protective amber vials (20–50 μ L aliquots). Store at -20°C.
 - Shelf Life: 6 months.[1][3] Avoid freeze-thaw cycles.[1]
- Usage: On the day of the experiment, dilute 1:1000 into assay buffer (e.g., ACSF or media) for a 100 μ M final concentration.

Protocol B: High-Dose In Vivo Formulation (Co-Solvent System)

Use this for animal studies requiring doses >10 mg/kg where simple saline fails.[1]

Target Concentration: 1.5 mg/mL (Clear solution) Vehicle Composition: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[1][3]

- Step 1 (Solvent): Dissolve Gaboxadol HCl in pure DMSO to create a 15 mg/mL concentrate. [1]
- Step 2 (Stabilizer): Add PEG300 (40% of final volume) to the DMSO concentrate. Vortex until clear.

- Step 3 (Surfactant): Add Tween-80 (5% of final volume).[1] Vortex gently to avoid foaming.[1]
- Step 4 (Diluent): Slowly add warm (37°C) sterile saline (45% of final volume) while vortexing.
- Validation: Inspect for precipitate. Solution should be clear. Use immediately.

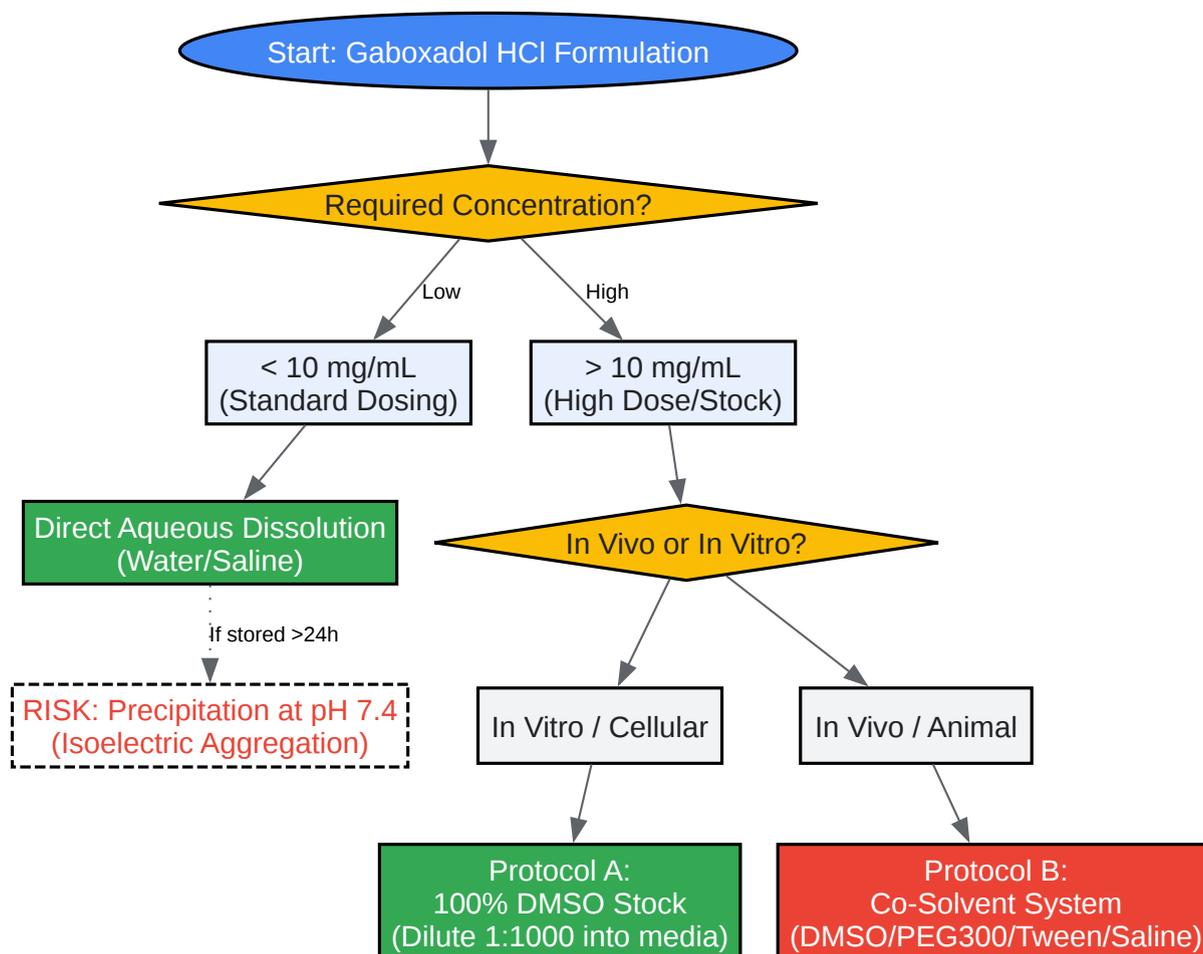
Protocol C: Direct Aqueous Solution (Acute Use Only)

Use for low-concentration acute injections.[1][2]

- Dissolve Gaboxadol HCl in sterile distilled water (not PBS) to 2x the desired concentration.
- Slowly add 2x PBS or Saline to bring to final volume.
- Filter Sterilize: Pass through a 0.22 µm PVDF filter.[1] Do not autoclave.
- Time Limit: Use within 4 hours. Discard remainder.

Visual Workflows (Decision Logic)

Figure 1: Solubility Decision Tree



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Caption: Decision logic for selecting the correct vehicle based on concentration and application to avoid precipitation.

Frequently Asked Questions (FAQ)

Q: My Gaboxadol solution turned yellow after 2 days in the fridge. Is it safe to use? A: No. Discard it immediately. Gaboxadol is photosensitive and prone to oxidative degradation in aqueous solution.[1] A color change indicates the formation of degradation products (likely

oxidation of the isoxazole ring).[1] Always prepare aqueous working solutions fresh daily and protect stocks from light.[1]

Q: Can I autoclave the stock solution? A:No. Thermal stress can degrade the molecule.[1] Use 0.22 µm syringe filters (PVDF or PES membranes) for sterilization.[1]

Q: Why is the solubility in PBS lower than in Water? A: This is the "Common Ion Effect" combined with the pH/pI relationship.[1] Pure water allows the HCl salt to dictate an acidic pH (high solubility).[1] PBS forces the pH to 7.4, closer to the isoelectric point (~6.4), and the high ionic strength of PBS further reduces the solubility of the zwitterionic form.[1]

Q: Can I use Ethanol instead of DMSO? A:Not recommended. Gaboxadol has very poor solubility in ethanol (< 1 mg/mL).[1] DMSO or Water are the only viable primary solvents.[1]

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